High-Precision Characterization of Quinolinyl Nicotinic Acid Derivatives

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Compound of Interest

Compound Name:	*2-[3,4-Dihydro-1(2H)-quinolinyl]nicotinic acid*
CAS No.:	*1017200-69-9*
Cat. No.:	*B1325110*

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Executive Summary

The verification of Quinolinyl Nicotinic Acid (typically 2-(quinolin-x-yl)pyridine-3-carboxylic acid) requires a multi-modal analytical strategy. Relying solely on low-resolution Mass Spectrometry (LRMS) is insufficient due to the potential for isobaric interference from synthetic byproducts. This guide outlines a Self-Validating Protocol combining High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Elemental Analysis (EA) to definitively establish the molecular formula and weight.

Part 1: Theoretical Framework & Structural Logic

The Target Analyte

While "Quinolinyl Nicotinic Acid" can refer to several positional isomers, the most chemically significant scaffold in drug discovery is 2-(Quinolin-2-yl)nicotinic acid.

- Molecular Formula:
- Exact Mass (Monoisotopic): 250.0742 Da

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- Molecular Weight (Average): 250.25 g/mol
- Degree of Unsaturation: 12 (Quinoline = 7, Pyridine = 4, Carbonyl = 1)

The "Quinolinic" Trap

Critical Distinction: Do not confuse Quinolinyl Nicotinic Acid (

) with Quinolinic Acid (Pyridine-2,3-dicarboxylic acid,

). This is a frequent error in automated library annotation.

- Verification Check: A mass difference of >100 Da immediately flags this error.

Part 2: Experimental Protocols (The Self-Validating System)

Workflow Diagram

The following decision tree illustrates the logical flow for accepting or rejecting a candidate batch.

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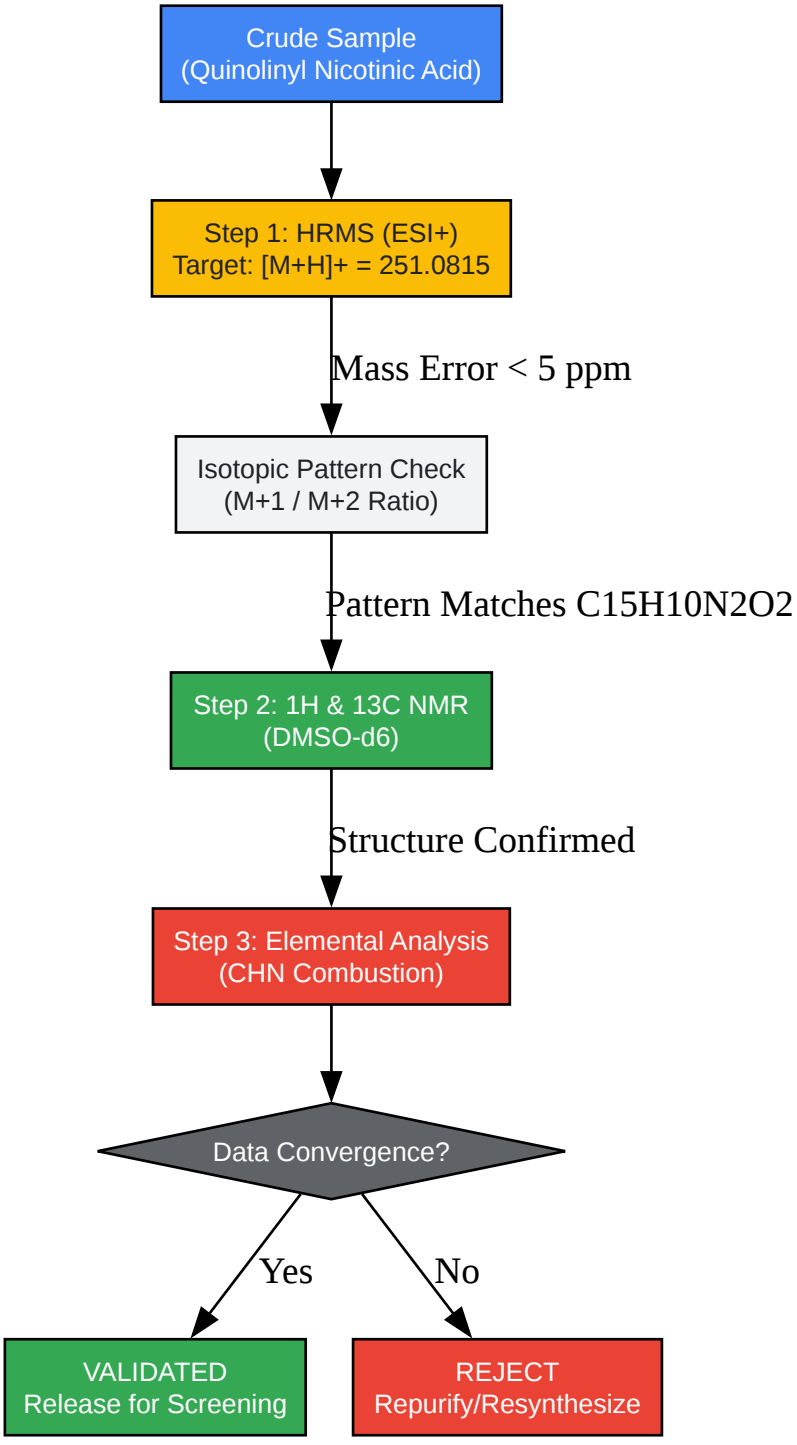

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Figure 1: Analytical decision matrix for verifying Quinolinyl Nicotinic Acid. This workflow enforces a "hard stop" at each stage if data does not converge.

Step 1: High-Resolution Mass Spectrometry (HRMS)

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Objective: Confirm the molecular formula via exact mass and isotopic fine structure.

Methodology:

- Ionization: Electrospray Ionization (ESI) in Positive Mode. The pyridine nitrogen is highly basic and will readily protonate to form

  .
- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.[1]
- Acceptance Criteria:
  - Mass Accuracy:

    .
  - Isotopic Pattern: The M+1 peak (

) must be ~16.5% of the base peak intensity (15 carbons

    1.1%).

Data Interpretation Table:

Parameter	Theoretical Value	Experimental Limit	Interpretation
Formula		N/A	Target Scaffold
[M+H]+	251.0821 Da	251.0808 – 251.0834	Confirms Formula
[M+Na]+	273.0640 Da	273.0626 – 273.0654	Adduct Confirmation
Fragment	207.0922 Da		Decarboxylation (Diagnostic)

Fragmentation Logic: A key diagnostic feature of nicotinic acids is the loss of

(44 Da) in MS/MS experiments. If the parent ion is 251.08 and the major fragment is 207.09, the carboxylic acid moiety is intact.

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Step 2: NMR Spectroscopy (Structural Connectivity)

Objective: Distinguish between isomers (e.g., 2-quinolinyl vs. 3-quinolinyl) and verify the absence of regio-isomeric impurities.

Protocol:

- Solvent: DMSO-

  (Preferred over

  due to the solubility of the zwitterionic acid).

- Key Signals:
  - Carboxylic Proton: Broad singlet at

    13.0–14.0 ppm.
  - Nicotinic Ring: 3 protons. Look for the characteristic dd (doublet of doublets) of the proton at position 5 (pyridine numbering), typically around

    7.5 ppm.
  - Quinoline Ring: 6 protons. The proton at position 3 (if 2-substituted) often appears as a doublet at

    8.0–8.5 ppm.

Causality: The chemical shift of the pyridine C-4 proton is highly sensitive to the shielding cone of the attached quinoline ring. If the quinoline is at position 2 (ortho to the acid), steric crowding will cause distinct downfield shifts compared to the 3-quinolinyl isomer.

Step 3: Elemental Analysis (CHN)

Objective: Quantify bulk purity and solvation state.

Why this matters: HRMS can detect the correct mass even in a sample that is 50% inorganic salt. Elemental Analysis is the only method that confirms the bulk material matches the formula.

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Calculation for C15H10N2O2:

- % Carbon: 71.99%
- % Hydrogen: 4.03%
- % Nitrogen: 11.19%

Tolerance: Experimental values must be within

of theoretical. Deviations often indicate trapped solvent (e.g., Ethanol) or formation of a hydrochloride salt (check for %Cl if values are off).

Part 3: Mechanistic Insight (Signaling & Fragmentation)

To assist in MS/MS interpretation, the following diagram details the fragmentation pathway characteristic of this scaffold.

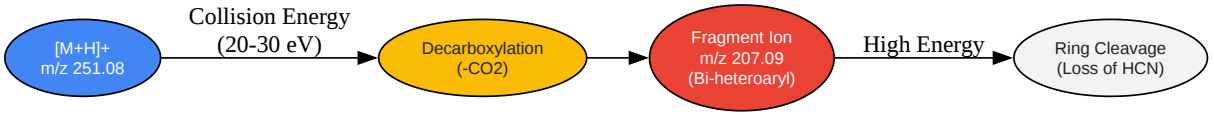

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Figure 2: ESI+ Fragmentation pathway. The loss of CO2 is the primary confirmation of the carboxylic acid group.

References

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  - Foundational text for interpreting NMR shifts in bi-heteroaryl systems.
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. Link

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- Authoritative source for fragmentation mechanisms (decarboxyl

- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds (8th ed.). Wiley. Link

  - Standard for integrating MS, NMR, and EA d

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  - Used to verify the distinction between the target analyte and common nomencl

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Sources

- 1. Simultaneous determination of nicotinic acid and its four metabolites in rat plasma using high performance liquid chromatography with tandem mass spectrometric detection (LC/MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
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